

Pheromone Function and Quantitative Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Heneicosane

CAS No.: 629-94-7

Cat. No.: S601703

Get Quote

The primary function of **heneicosane** in *Reticulitermes flavipes* is to act as a **releaser pheromone** for royal recognition. It does not inhibit the development of new reproductives (a primer effect) but signals the presence of an existing reproductive caste. When workers detect it, they perform characteristic shaking and antennation behaviors toward the queen and king [1].

Experimental evidence reveals that **heneicosane** production is caste-specific. The table below summarizes its presence and quantity across different castes of *Reticulitermes flavipes* [1]:

Caste / Role	Presence of Heneicosane	Relative Quantity (if present)
Neotenic Reproductives (Female & Male)	Detected in 46/61 females and 8/15 males	High and variable; differs significantly from non-reproductives [1]
Primary Reproductives (Queen & King)	Absent [1]	Not detected [1]
Workers & Nymphs	Absent [1]	Not detected [1]
Soldiers	Detected in 7/10 soldiers analyzed [1]	Similar to levels in male neotenics [1]

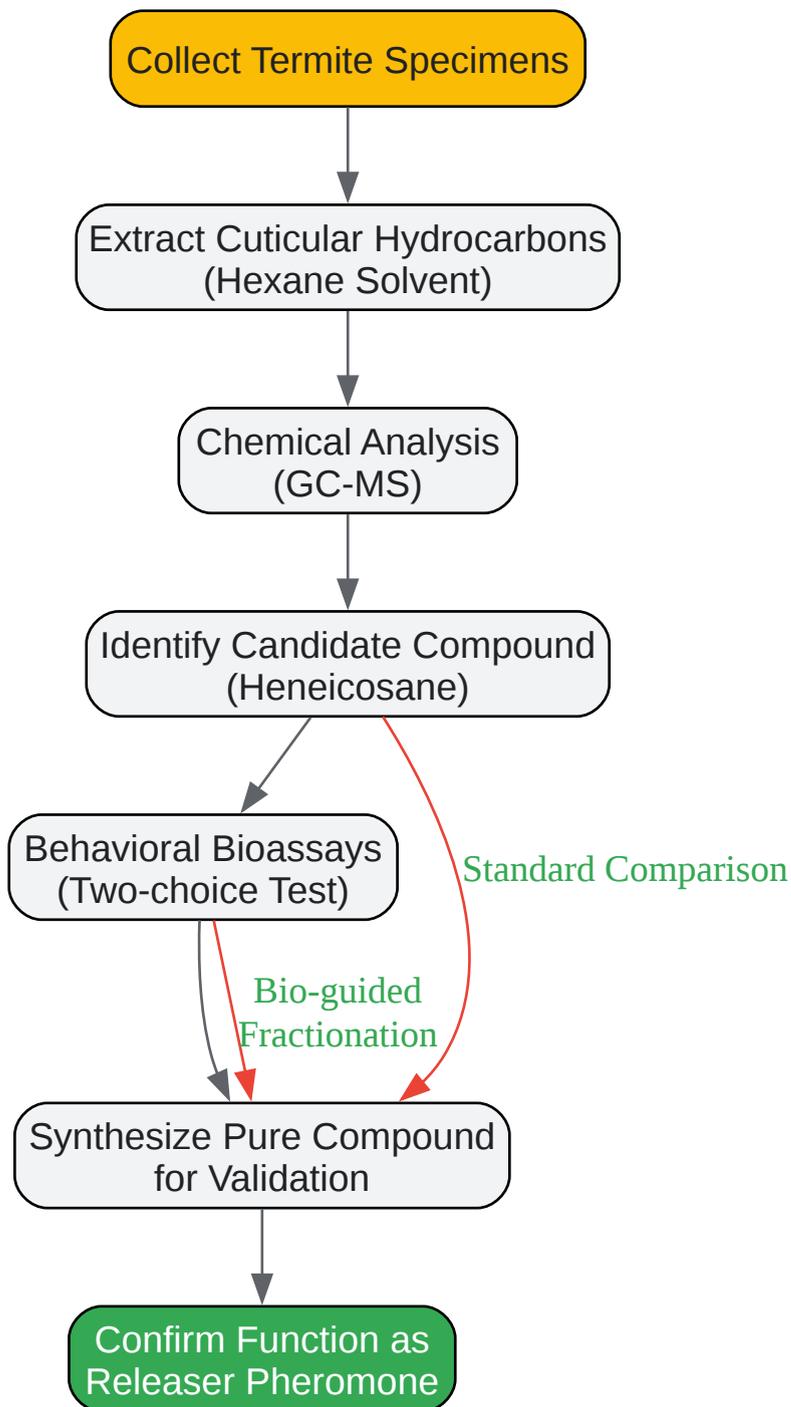
Neotenic reproductives produce a distinct "royal" chemical blend that includes **heneicosane** and at least six other hydrocarbons not found in primary reproductives. This suggests that primary reproductives and neotenics may employ different signaling strategies and face different social pressures within the colony [1].

Experimental Protocols for Identification

The identification of **heneicosane** and the characterization of its function relied on a combination of chemical analysis and behavioral bioassays.

- **Chemical Analysis (Gas Chromatography-Mass Spectrometry - GC-MS):** Researchers extract cuticular hydrocarbons by soaking termites in a solvent like hexane. This extract is then analyzed using GC-MS. The presence of **heneicosane** is confirmed by comparing its retention time and mass spectrum with a commercial standard. This method allows researchers to identify and quantify **heneicosane** across different termite castes [1].
- **Behavioral Bioassays:** To test the biological activity of **heneicosane**, researchers conduct controlled experiments. A typical two-choice assay involves placing a sample paper treated with synthetic **heneicosane** and a solvent-control paper in a dish with termite workers. Researchers then record the number of termites aggregating on each paper over time. Bioassays have confirmed that **heneicosane** alone can attract workers and, when presented on a glass rod dummy, elicit the characteristic shaking and antennation behaviors associated with royal recognition [1].

The following diagram illustrates the experimental workflow from sample collection to conclusion:



[Click to download full resolution via product page](#)

Signaling Pathway and Behavioral Response

Heneicosane operates as a recognition signal within the colony's communication system. The proposed signaling pathway that leads to the worker's behavioral response is outlined below:

Research Context and Unexplored Questions

Heneicosane is just one component of a complex chemical communication system in termites [2]. For example, an **aggregation pheromone** in *Reticulitermes speratus* consists of a blend of seven compounds, including 2-phenylundecane and fatty acids [3]. This highlights that key termite behaviors are often regulated by **multi-component pheromone blends**.

Important unanswered questions remain, which are prime targets for further research:

- **Specific Receptor Identity:** The exact olfactory or contact chemoreceptor proteins that bind **heneicosane** have not been identified [1] [2].
- **Primer Effect Uncertainty:** The question of whether **heneicosane** has a long-term physiological effect (primer effect) on worker development remains open [1].
- **Evolutionary Pathway:** How termites co-opt and evolve compounds for new communication functions is an area of active study [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Distinct chemical blends produced by different reproductive ... [nature.com]
2. A Review of Termite Pheromones: Multifaceted, Context ... [frontiersin.org]
3. Chemical identification of an aggregation pheromone in the ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pheromone Function and Quantitative Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b601703#heneicosane-termite-pheromone-function>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com